

Application Note: Direct Determination of Mecoprop-2-ethylhexyl Ester by GC-MS

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Compound of Interest

Compound Name: *Mecoprop-2-ethylhexyl ester*

CAS No.: 71526-69-7

Cat. No.: B1582752

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Abstract & Scope

This Application Note details a robust protocol for the quantification of **Mecoprop-2-ethylhexyl ester** (Mecoprop-2-EHE) using Gas Chromatography-Mass Spectrometry (GC-MS).

Critical Distinction: Unlike regulatory methods (e.g., EPA 8151) that hydrolyze esters to measure "Total Mecoprop" acid, this method preserves the intact ester.^[1] This is essential for:

- Formulation Analysis: Verifying active ingredient integrity in herbicides.^{[1][2]}
- Fate & Transport Studies: Distinguishing between the parent ester (lipophilic) and the degradation acid (hydrophilic) in environmental matrices.^[1]
- Toxicology: Assessing the specific impact of the ester form before biological hydrolysis.^[1]

Chemical Properties & Safety

Analyte: Mecoprop-P 2-ethylhexyl ester^{[1][3][4][5][6]}

- CAS: 861229-15-4 (Mecoprop-P ester) / 71526-69-7 (Racemic)[1]
- Molecular Weight: 326.86 g/mol [1]
- LogP: ~6.6 (Highly Lipophilic)[1]
- Boiling Point: >300°C (Requires high-temperature GC program)

Safety Warning: Mecoprop esters are toxic to aquatic life and potential skin sensitizers.[1][4][5]

All sample preparation must occur in a fume hood.[1]

Analytical Workflow (Visualized)



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Figure 1: Analytical workflow for the isolation and detection of intact Mecoprop-2-EHE.

Sample Preparation Protocols

A. Environmental Water (Liquid-Liquid Extraction)

Target: Trace analysis (ppb level)

- Aliquot: Transfer 500 mL of water sample to a separatory funnel.
- pH Adjustment: Check pH. Crucial: Maintain pH neutral (6.5–7.5).[1] Do not acidify or basify, as this accelerates hydrolysis of the ester back to Mecoprop acid.[1]
- Extraction: Add 50 mL Dichloromethane (DCM) or Hexane.[1] Shake vigorously for 2 minutes.
- Phase Separation: Allow layers to separate. Collect the organic (bottom for DCM, top for Hexane) layer.[1]
- Repeat: Repeat extraction with a fresh 50 mL solvent portion. Combine organic extracts.

- Drying: Pass combined extract through anhydrous Sodium Sulfate ().
- Concentration: Evaporate to dryness under a gentle stream of Nitrogen at 35°C. Reconstitute in 1 mL Isooctane (or Toluene).

B. Soil/Sediment (QuEChERS Modified)

Target: Adsorbed residues[1]

- Weigh: Place 10 g of homogenized soil into a 50 mL centrifuge tube.
- Hydrate: Add 5 mL water; vortex to hydrate.
- Extract: Add 10 mL Acetonitrile. Vortex for 1 min.
- Salting Out: Add QuEChERS salt packet (4g , 1g). Shake immediately and vigorously for 1 min.
- Centrifuge: 3000 rpm for 5 minutes.
- Cleanup (dSPE): Transfer 1 mL supernatant to a dSPE tube (PSA + C18). Vortex and centrifuge.[1]
- Transfer: Transfer supernatant to a GC vial.

Instrumental Method (GC-MS)[1][7][8]

Gas Chromatograph Parameters

Parameter	Setting	Rationale
Column	5% Phenyl-methylpolysiloxane (e.g., DB-5ms, HP-5ms)	Standard non-polar phase for lipophilic esters.[1]
Dimensions	30 m × 0.25 mm ID × 0.25 µm film	Standard dimensions for resolution/capacity.[1]
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)	Optimal linear velocity for MS resolution.[1]
Inlet Mode	Splitless (1 min purge)	Maximizes sensitivity for trace environmental samples.[1]
Inlet Temp	280°C	High enough to volatilize the ester without thermal degradation.[1]
Oven Program	80°C (1 min) → 20°C/min → 300°C (Hold 5 min)	Fast ramp to elute heavy ester (MW 326).[1]

Mass Spectrometer Parameters (EI Source)

- Source Temp: 230°C
- Quad Temp: 150°C
- Transfer Line: 300°C
- Ionization: Electron Impact (70 eV)[1]
- Acquisition: SIM (Selected Ion Monitoring) for quantification; Scan (50–450 m/z) for identification.[1]

SIM Table (Target Ions)

Ion Type	m/z	Origin/Fragment Structure
Quant (Target)	214	Mecoprop cation (Loss of ester chain).[1] Stable chlorophenoxy fragment.[1]
Qual 1	142	4-chloro-2-methylphenol ion (Characteristic of Mecoprop core).[1]
Qual 2	326	Molecular Ion ().[1] Often weak but confirms intact ester.[1]
Qual 3	169	Chlorophenoxy cation.[1]

Method Validation & Quality Control

Linearity & Calibration

Prepare calibration standards of Mecoprop-2-EHE in Isooctane ranging from 10 ng/mL to 1000 ng/mL.

- Acceptance:

[1][7]

- Internal Standard: Use Phenanthrene-d10 or Triphenyl phosphate (added post-extraction) to correct for injection variability.

Recovery (Accuracy)

Spike blank matrix (water/soil) at 50 ng/mL.[1]

- Acceptable Range: 70–120% recovery.[1]
- Note: Low recovery often indicates hydrolysis during extraction.[1] Ensure pH is neutral and drying agents are fresh.[1]

Limit of Quantitation (LOQ)

- Estimated LOQ: 1–5 ng/mL (ppb) in water extracts, depending on concentration factor.[\[1\]](#)

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing	Active sites in liner or column. [1]	Replace inlet liner with deactivated wool; trim column 10cm. [1]
Mecoprop Acid Peak Appearance	Hydrolysis of ester. [1] [3] [8]	Check sample pH. [1] [3] [8] Ensure injector temp is not >280°C (thermal breakdown). [1]
Low Sensitivity (m/z 326)	High fragmentation energy. [1]	Switch Quant ion to 214 (more stable). Use 326 only for Qual.
Ghost Peaks	Carryover.	Run solvent blanks. [1] [2] Bake column at 310°C for 10 min.

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